

Diisopropyl Xanthogen Disulfide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diisopropyl xanthogen disulfide*

Cat. No.: B1670633

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CAS Number: 105-65-7 Molecular Formula: C₈H₁₄O₂S₄ Synonyms: Diproxide, Diisopropylxanthogen disulfide, Bis(isopropylxanthogen) disulfide

This technical guide provides a comprehensive overview of **diisopropyl xanthogen disulfide** (CAS 105-65-7), with a focus on its properties and potential applications relevant to researchers, scientists, and drug development professionals.

Physicochemical Properties

Diisopropyl xanthogen disulfide is an organosulfur compound that presents as a light yellow to greenish crystalline solid at room temperature.^{[1][2]} It is characterized by a strong odor and is insoluble in water but soluble in several organic solvents such as ethanol, acetone, and benzene.^{[1][2][3]}

Table 1: Physicochemical Data for **Diisopropyl Xanthogen Disulfide**

Property	Value	Source(s)
Molecular Weight	270.46 g/mol	[1] [4]
Melting Point	54-56 °C	[1] [2]
Boiling Point	316.5 ± 25.0 °C (Predicted)	[1] [2]
Density	1.275 ± 0.06 g/cm³ (Predicted)	[1] [2]
Water Solubility	6.7 µg/L at 20°C	[1]
LogP	5.72 at 40°C	[1]
Vapor Pressure	0 Pa at 20°C	[1] [2]

Safety and Handling

Diisopropyl xanthogen disulfide is classified as harmful if swallowed and causes skin irritation.[\[5\]](#) It may also cause an allergic skin reaction.[\[5\]](#) Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this compound.

Table 2: GHS Hazard Information

Hazard Statement	Code	Pictogram
Harmful if swallowed	H302	GHS07
Causes skin irritation	H315	GHS07
May cause an allergic skin reaction	H317	GHS07

Applications in Research and Development

While **diisopropyl xanthogen disulfide** is widely used in the rubber industry as a vulcanization accelerator and in mining for froth flotation, its potential applications in the biomedical field are emerging.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Antiviral Activity

Notably, **diisopropyl xanthogen disulfide** has been identified as an inhibitor of the Junin virus (JUNV), the etiological agent of Argentine hemorrhagic fever.^{[1][2]} This suggests a potential avenue for the development of novel antiviral therapeutics. However, detailed mechanistic studies and experimental protocols regarding its anti-JUNV activity are not extensively available in the public domain.

Synthesis of Bioinorganic Complexes

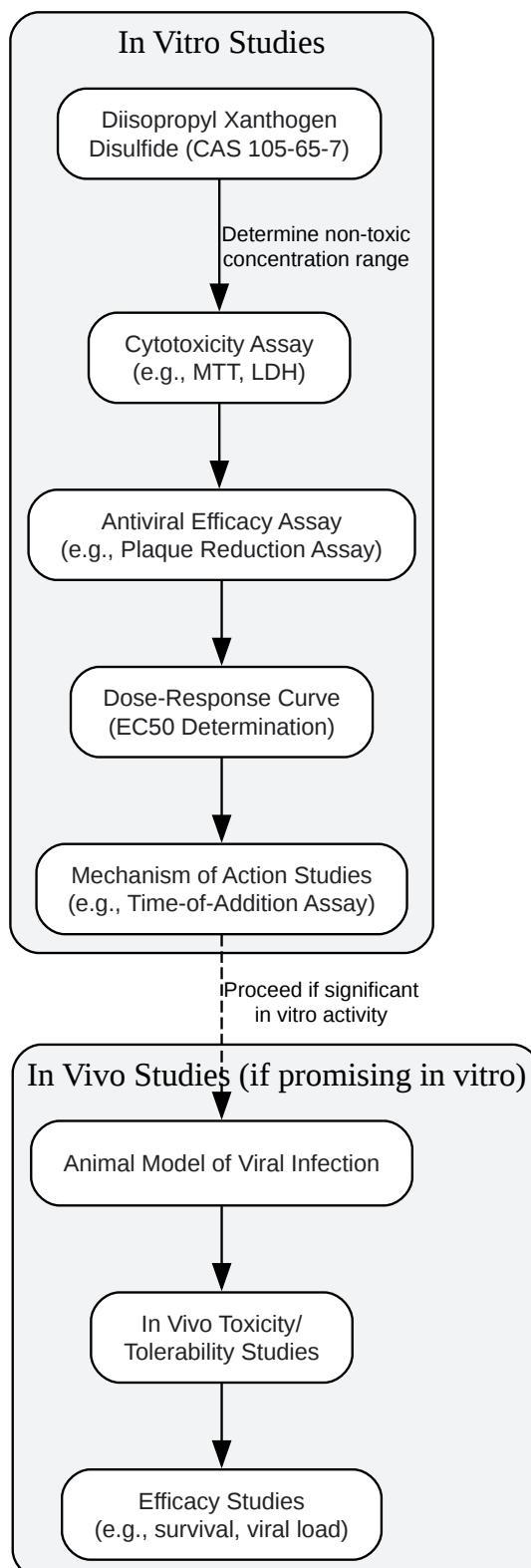
The compound can be utilized in the synthesis of ligands for creating metal complexes that are related to the molybdenum cofactor.^{[9][10]} These types of complexes are of interest in bioinorganic chemistry for studying enzyme active sites and developing catalysts.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the biological applications of **diisopropyl xanthogen disulfide** are not readily available in the searched literature. However, a general workflow for investigating its potential as a viral inhibitor can be proposed.

General Workflow for Antiviral Screening

The following diagram outlines a logical experimental workflow for assessing the antiviral properties of a compound like **diisopropyl xanthogen disulfide** against a target virus, such as the Junin virus. This represents a standard approach in virology research.

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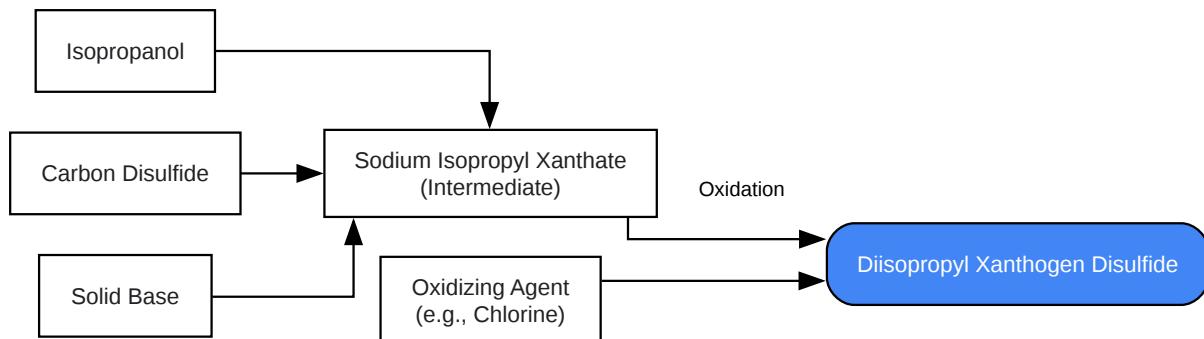
A generalized workflow for screening antiviral compounds.

Potential Signaling Pathways

Information regarding specific signaling pathways modulated by **diisopropyl xanthogen disulfide** is not available in the reviewed literature. For its role as a Junin virus inhibitor, it could potentially interfere with viral entry, replication, or egress. Elucidating the precise mechanism would require dedicated research, as outlined in the workflow above.

Synthesis and Preparation

Diisopropyl xanthogen disulfide can be prepared through the reaction of isopropanol, a solid base, carbon disulfide, and an oxidizing agent like chlorine.[11] The process involves the formation of an isopropyl xanthate salt, which is then oxidized to the disulfide.[11]



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A simplified schematic of the synthesis of **diisopropyl xanthogen disulfide**.

Conclusion

Diisopropyl xanthogen disulfide is a well-characterized organosulfur compound with established industrial uses. For researchers in the life sciences, its documented activity as a Junin virus inhibitor presents a compelling starting point for further investigation into its therapeutic potential. While detailed biological studies are currently limited, this guide provides a foundational understanding of its properties and a framework for future research endeavors.

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References

- 1. Isopropylxanthic disulfide | 105-65-7 [chemicalbook.com]
- 2. Isopropylxanthic disulfide CAS#: 105-65-7 [m.chemicalbook.com]
- 3. CAS 105-65-7: isopropylxanthic disulfide | CymitQuimica [cymitquimica.com]
- 4. Diisopropyl xanthogen disulfide | C8H14O2S4 | CID 66923 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemos.de [chemos.de]
- 6. medchemexpress.com [medchemexpress.com]
- 7. researchgate.net [researchgate.net]
- 8. Dixanthogen disulfide - Wikipedia [en.wikipedia.org]
- 9. Diisopropyl xanthogen disulfide - CAS:105-65-7 - KKL Med Inc. [kklmed.com]
- 10. Diisopropyl xanthogen disulfide | 105-65-7 | MOLNOVA [molnova.com]
- 11. CN106380436A - Preparation method for diisopropyl xanthogen disulfide - Google Patents [patents.google.com]
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